

Technical Guide: Solubility Profile of 4-Bromo-2-chloro-5-fluorotoluene

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Compound of Interest

Compound Name: 4-Bromo-2-chloro-5-fluorotoluene

Cat. No.: B1273177

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Disclaimer: This document summarizes publicly available information and provides standardized experimental protocols. Specific quantitative solubility data for **4-Bromo-2-chloro-5-fluorotoluene** is not readily available in peer-reviewed literature. The experimental protocols described herein are standard methodologies that can be employed to determine the solubility of this compound.

Introduction

4-Bromo-2-chloro-5-fluorotoluene (CAS No. 93765-83-4) is a halogenated aromatic compound with potential applications as an intermediate in the synthesis of pharmaceuticals and other specialty chemicals.^[1] A thorough understanding of its physicochemical properties, particularly its solubility in various solvents, is fundamental for its application in drug discovery, process development, and formulation. This technical guide provides an overview of the known physical and chemical properties of **4-Bromo-2-chloro-5-fluorotoluene** and presents a detailed experimental protocol for the determination of its solubility.

Physicochemical Properties and Qualitative Solubility

While precise quantitative solubility data is sparse, qualitative descriptions and physical properties have been reported. This information is crucial for solvent selection in experimental

solubility determination. The compound is noted to be soluble in organic solvents such as ethanol and acetone.[1]

Table 1: Physicochemical Properties of **4-Bromo-2-chloro-5-fluorotoluene**

| Property | Value | Source(s) |
|------------------------|---|-----------|
| CAS Number | 93765-83-4 | [2][3] |
| Molecular Formula | C ₇ H ₅ BrClF | [2][3] |
| Molecular Weight | 223.47 g/mol | [2][3] |
| Physical Form | Solid | [4] |
| Melting Point | 30-35 °C | [4] |
| Boiling Point | Approximately 155-160 °C | [1] |
| Density | Approximately 1.65 g/mL | [1] |
| Qualitative Solubility | Soluble in organic solvents (e.g., ethanol, acetone) | [1] |

Experimental Protocol for Solubility Determination: Isothermal Shake-Flask Method

The isothermal shake-flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a solid compound in a liquid solvent. This method involves agitating an excess amount of the solid with the solvent at a constant temperature until equilibrium is reached.

Materials and Equipment

- **4-Bromo-2-chloro-5-fluorotoluene** (solid)
- High-purity organic solvents (e.g., ethanol, methanol, acetone, acetonitrile, dimethyl sulfoxide)
- Analytical balance

- Scintillation vials or glass flasks with screw caps
- Thermostatic orbital shaker or water bath
- Syringes and syringe filters (e.g., 0.22 μ m PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., HPLC-UV or UV-Vis spectrophotometer)

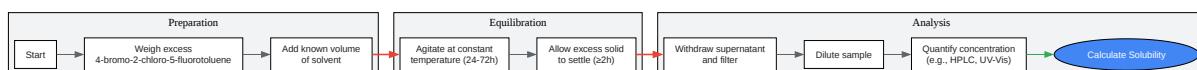
Procedure

- Preparation of Standard Solutions: Prepare a series of standard solutions of **4-Bromo-2-chloro-5-fluorotoluene** in the chosen solvent at known concentrations. These will be used to generate a calibration curve.
- Sample Preparation: Add an excess amount of solid **4-Bromo-2-chloro-5-fluorotoluene** to several vials. The presence of undissolved solid at the end of the experiment is essential to confirm that equilibrium has been reached.
- Solvent Addition: Accurately add a known volume of the selected solvent to each vial.
- Equilibration: Securely cap the vials and place them in a thermostatic shaker set to a constant temperature (e.g., 25 °C or 37 °C). Agitate the samples for a predetermined period (typically 24-72 hours) to ensure equilibrium is reached. The agitation speed should be sufficient to keep the solid suspended.
- Phase Separation: After the equilibration period, cease agitation and allow the vials to rest in the thermostatic bath for at least 2 hours to permit the excess solid to settle.
- Sample Withdrawal and Filtration: Carefully withdraw an aliquot of the supernatant using a syringe. Immediately pass the solution through a syringe filter into a clean vial to remove all undissolved particles.
- Dilution: Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the calibration curve.

- Quantification: Analyze the concentration of the diluted sample using a validated analytical method (e.g., HPLC-UV or UV-Vis spectrophotometry) by comparing its response to the calibration curve.
- Calculation of Solubility: Calculate the solubility of **4-Bromo-2-chloro-5-fluorotoluene** in the solvent using the measured concentration and the dilution factor. The result can be expressed in units such as mg/mL or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the key stages of the isothermal shake-flask method for determining the solubility of **4-Bromo-2-chloro-5-fluorotoluene**.



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Caption: Workflow for solubility determination using the isothermal shake-flask method.

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